

# Hydroxy-PEG2-acid chemical and physical properties

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## Compound of Interest

Compound Name: Hydroxy-PEG2-acid

Cat. No.: B608002

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An In-depth Technical Guide to **Hydroxy-PEG2-acid**

## Introduction

**Hydroxy-PEG2-acid**, also known by its IUPAC name 3-(2-(2-hydroxyethoxy)ethoxy)propanoic acid, is a heterobifunctional crosslinker widely utilized in biotechnology, drug discovery, and materials science.[1] As a member of the polyethylene glycol (PEG) family of linkers, it possesses a discrete chain of two ethylene glycol units, conferring hydrophilicity to molecules it is conjugated with.[1][2][3] This property is particularly advantageous for improving the aqueous solubility of proteins, peptides, or small molecule drugs.[1]

The molecule features two distinct functional groups: a terminal hydroxyl (-OH) group and a terminal carboxylic acid (-COOH) group. This dual functionality allows for sequential and specific chemical modifications. The carboxylic acid is commonly activated to react with primary amines on biomolecules to form stable amide bonds, while the hydroxyl group offers a secondary site for further derivatization. Its primary applications include the PEGylation of biomolecules, the synthesis of Proteolysis Targeting Chimeras (PROTACs), and the development of antibody-drug conjugates (ADCs).

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Hydroxy-PEG2-acid** are summarized below. The data is compiled from various chemical suppliers and databases. Note

that some physical properties, such as melting and boiling points, are not consistently reported in available literature.

## Chemical Identity

Property	Value	Reference(s)
IUPAC Name	3-(2-(2-hydroxyethoxy)ethoxy)propanoic acid	
Synonyms	HO-PEG2-acid	
CAS Number	1334286-77-9	
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub>	
Molecular Weight	178.18 g/mol	
Exact Mass	178.0841 u	
SMILES	O=C(O)CCOCCOCCO	

## Physical and Chemical Characteristics

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid or solid	
Purity	Typically $\geq 95\%$	
Density	$\sim 1.196 \text{ g/cm}^3$	
Solubility	Soluble in Water, DMSO, DMF, and Ethanol ( $\geq 100 \text{ mg/mL}$ in Ethanol)	
LogP	-0.5134	
Topological Polar Surface Area (TPSA)	$75.99 \text{ \AA}^2$	
Storage	Short-term (days-weeks) at 0-4°C; Long-term (months-years) at -20°C. Store dry and protected from light.	
Stability	The free acid form may self-react to form polymers. The sodium salt form is more stable for long-term storage.	

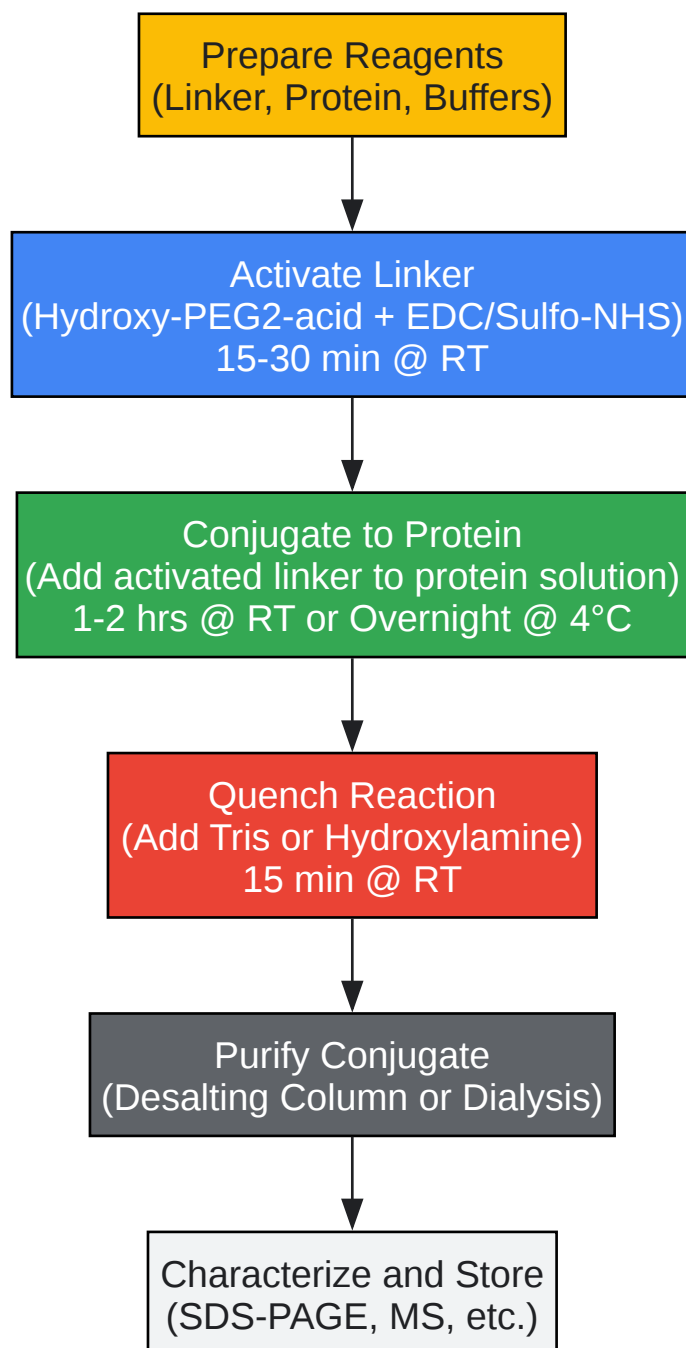
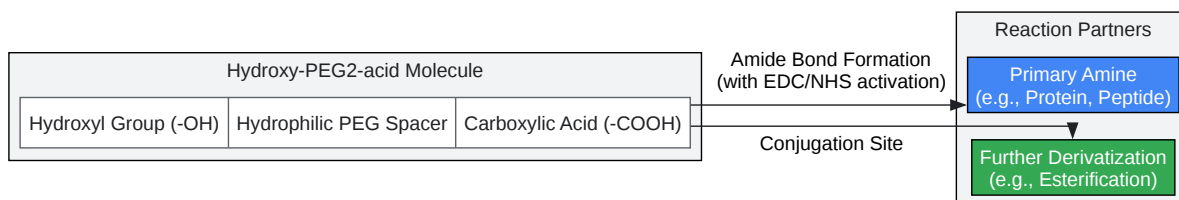
## Reactivity and Applications

**Hydroxy-PEG2-acid** is a versatile tool for chemical biology and drug development due to its two reactive handles.

- **Carboxylic Acid (-COOH):** This group is the primary site for conjugation to biomolecules. It readily reacts with primary amines (e.g., the N-terminus of a protein or the side chain of a lysine residue) through amide bond formation. This reaction is not spontaneous and requires an activating agent, most commonly a carbodiimide such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), often in conjunction with an N-hydroxysuccinimide (NHS) ester for improved efficiency and stability of the reactive intermediate.

- Hydroxyl (-OH): The terminal alcohol provides a secondary, orthogonal site for modification. It can be used for further derivatization, such as esterification, or replaced with other reactive functional groups to create more complex molecular constructs.

The diagram below illustrates the functional components of **Hydroxy-PEG2-acid** and their typical reaction partners.



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## References

- 1. medkoo.com [medkoo.com]
- 2. Hydroxy-PEG2-acid sodium salt, 1334286-77-9 | BroadPharm [broadpharm.com]
- 3. Hydroxy-PEG2-acid|COA [dcchemicals.com]
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